

An In-Depth Technical Guide to the Allantoin N-acetyl-DL-methionine Compound

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Compound of Interest

Compound Name: *Allantoin Acetyl Methionine*

Cat. No.: *B1665703*

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Disclaimer: Direct, in-depth research on the Allantoin N-acetyl-DL-methionine compound is limited in publicly available scientific literature. This guide provides a comprehensive overview based on the well-documented properties of its individual constituent molecules: Allantoin and N-acetyl-DL-methionine. The potential synergistic effects and mechanisms of the compound are discussed based on the activities of these components.

Introduction

The Allantoin N-acetyl-DL-methionine compound, identified by the CAS number 4207-40-3, is a chemical entity primarily utilized in the cosmetics industry.[1][2] It is recognized for its beneficial properties for the skin and hair, including soothing, skin conditioning, anti-seborrheic, healing, and anti-static effects.[1][3][4] This technical guide aims to provide a detailed understanding of this compound by examining its fundamental components, Allantoin and N-acetyl-DL-methionine. By exploring the chemical structure, physicochemical properties, and established biological activities of each component, we can infer the potential mechanisms and applications of the combined compound.

This document will delve into the known experimental data for Allantoin and N-acetyl-DL-methionine, presenting quantitative information in structured tables and detailing relevant

experimental protocols. Furthermore, signaling pathways and logical workflows are visualized using Graphviz to provide a clear representation of their potential mechanisms of action.

Compound Profile: Allantoin N-acetyl-DL-methionine

The compound is a salt or complex formed between Allantoin and N-acetyl-DL-methionine.[5]

Property	Value	Reference
CAS Number	4207-40-3	[5]
Molecular Formula	C11H19N5O6S	[5]
Molecular Weight	349.36 g/mol	[5]
Synonyms	Allantoin Acetyl Methionine, Almeth	[1][5]
Primary Functions	Soothing, Skin Conditioning, Skin Protecting, Antistatic	[2][3]

In-depth Analysis of Constituent Components

Allantoin

Allantoin is a heterocyclic organic compound that is a diureide of glyoxylic acid.[6] It is a major metabolic intermediate in most organisms, excluding humans and higher primates, where it is produced from the oxidation of uric acid.[6] It is widely used in cosmetics and pharmaceuticals for its beneficial effects on the skin.[7]

Property	Value	Reference
Chemical Formula	C ₄ H ₆ N ₄ O ₃	[6]
Molar Mass	158.12 g/mol	[6]
Appearance	White, odorless, crystalline powder	[7]
Solubility in Water	0.57 g/100 mL at 25°C	[6]
Melting Point	230 °C (decomposes)	[6]
pH (Saturated Solution)	5.5	[8]
Stability	Stable in the pH range of 3-8	[9]

Allantoin is known for its wound-healing, anti-inflammatory, and moisturizing properties.[9]

Biological Activity	Experimental Model	Key Findings	Reference
Wound Healing	In vivo (rats)	A 5% allantoin emulsion significantly accelerated wound closure compared to control. Histological analysis showed increased fibroblastic proliferation and collagen deposition.	[10]
Anti-inflammatory	In vivo (mice with NASH)	Allantoin administration decreased liver TNF- α levels from 56.3 pg/gr to 31.4 pg/gr. It also down-regulated the expression of pro-inflammatory genes like TNF- α .	[11]
Cell Proliferation	In vitro (fibroblast and epithelial cell lines)	Pure allantoin at 40 and 100 μ g/ml showed a mild inhibitory effect on the proliferation of both MDCK and L929 cell lines.	[12]
Keratolytic Activity	General dermatological observation	Promotes the desquamation of the stratum corneum by disrupting intercellular cohesion.	[7]

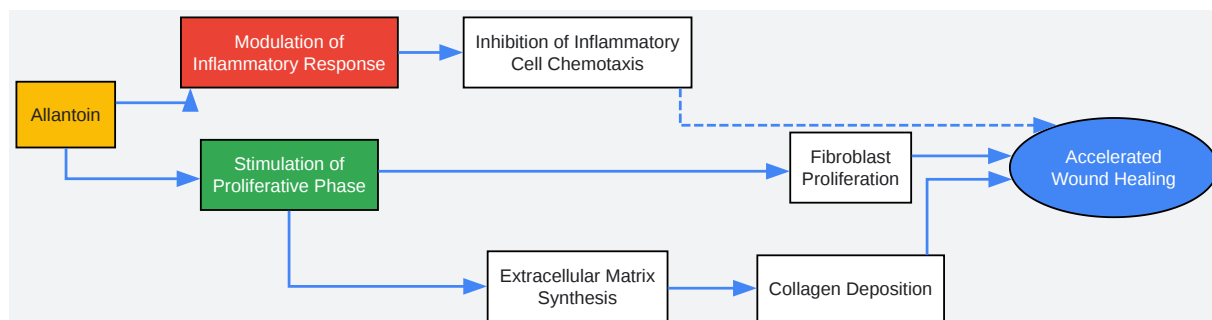
In Vitro Release	Topical formulations (O/W emulsions and gel)	The highest release of allantoin (20.9%) over six hours was observed from a gel formulation. O/W emulsions showed release rates of 11-14.8%, while a W/O emulsion released only 0.77%. [13]
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Wound Healing Study in Rats:

- Animal Model: Female Wistar rats were used. A circular excision wound was created on the dorsal region.
- Treatment: A 5% allantoin oil-in-water emulsion was topically applied daily for 14 days.
- Analysis: Wound area was measured using planimetry. Histological analysis of tissue samples was performed to assess inflammatory infiltrate, fibroblast proliferation, collagen deposition, and re-epithelialization.[10]

Anti-inflammatory Activity in a NASH Mouse Model:

- Animal Model: C57/BL6 male mice were fed a methionine-choline-deficient (MCD) diet for eight weeks to induce non-alcoholic steatohepatitis (NASH).
- Treatment: Allantoin was injected intraperitoneally for the last four weeks of the MCD diet.
- Analysis: Serum levels of alanine aminotransferase (ALT), cholesterol, and low-density lipoprotein (LDL) were measured. Liver tissue was analyzed for TNF- α levels using ELISA. Gene expression of inflammatory and metabolic markers was determined by real-time RT-PCR.[11]



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Proposed Mechanism of Allantoin in Wound Healing

N-acetyl-DL-methionine

N-acetyl-DL-methionine is a derivative of the essential amino acid methionine. It is used in various applications, including as a source of methionine in parenteral nutrition and for its antioxidant properties.

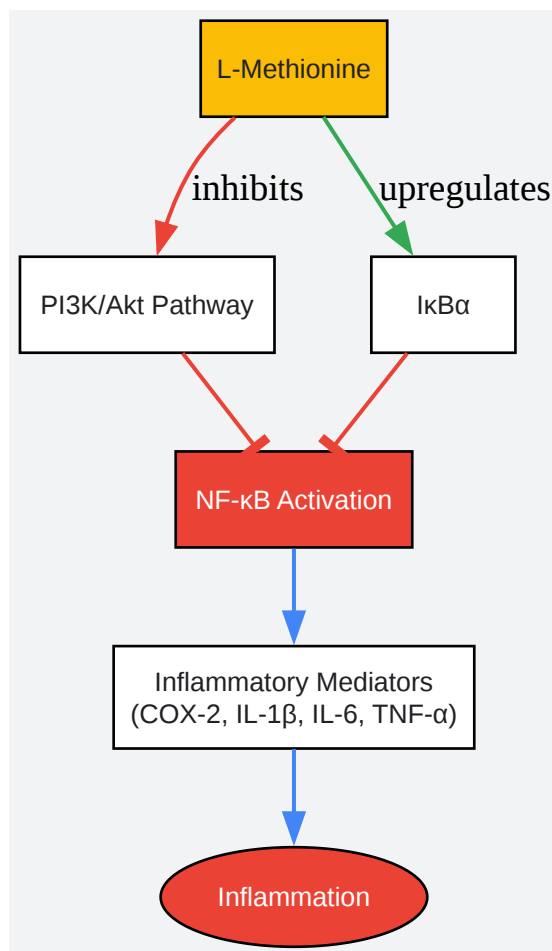
Property	Value	Reference
Chemical Formula	C7H13NO3S	[1]
Molar Mass	191.25 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility	Slightly soluble in water, soluble in hot water and ethanol	[1]
Melting Point	114-117 °C	[1]

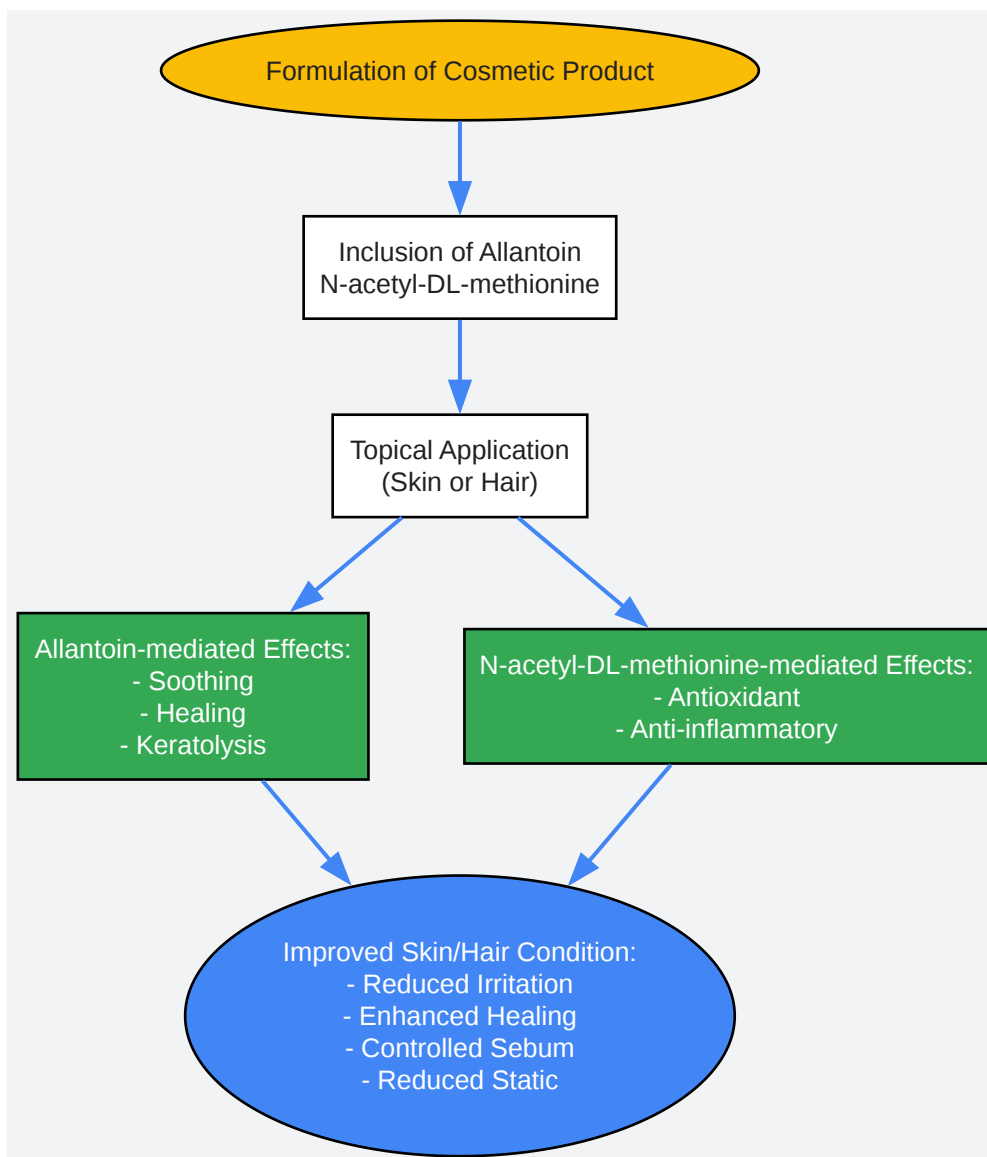
The biological activities of N-acetyl-DL-methionine are closely related to those of methionine, particularly its role as an antioxidant and its involvement in inflammatory processes.

Biological Activity	Experimental Model	Key Findings	Reference
Anti-inflammatory	In vivo (rats)	L-methionine supplementation inhibited the activation of NF- κ B and decreased the mRNA levels of inflammatory mediators like COX-2, IL-1 β , IL-6, and TNF- α .	[14]
Antioxidant	In vivo (rats)	L-methionine reduced hepatic levels of 4-hydroxy-2-nonenal (HNE), a marker of oxidative stress, by stimulating glutathione S-transferase (GST).	[14]

Anti-inflammatory and Antioxidant Study in Rats:

- Animal Model: Male Wistar rats were used.
- Treatment: Rats were orally administered different levels of L-methionine for two weeks.
- Analysis: Hepatic HNE content was measured. The protein expression and mRNA levels of inflammatory mediators (COX-2, IL-1 β , IL-6, iNOS, TNF- α) and signaling molecules (NF- κ B, I κ B α , PI3K/Akt) were determined using Western blotting and RT-PCR, respectively. GST and IL-10 levels were also measured.[14]





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